

functional differences between Ceramide NG and Ceramide EOP in skin hydration

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ceramide NG	
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A Comparative Analysis of Ceramide NG and Ceramide EOP in Skin Hydration

For Researchers, Scientists, and Drug Development Professionals

Ceramides, a class of lipid molecules, are integral components of the stratum corneum, the outermost layer of the epidermis. They play a critical role in maintaining the skin's barrier function and regulating its water-holding capacity. Among the various subclasses of ceramides, **Ceramide NG** and Ceramide EOP possess distinct structural and functional attributes that differentially impact skin hydration. This guide provides an objective comparison of their performance, supported by available scientific insights, to aid in the research and development of advanced dermatological and cosmetic formulations.

Structural and Functional Overview

Ceramides are composed of a sphingoid base linked to a fatty acid via an amide bond. The specific type of sphingoid base and fatty acid determines the ceramide's classification and its unique properties.

Ceramide NG (N-stearoyl-phytosphingosine), also known as Ceramide 2, is characterized by a non-hydroxylated fatty acid attached to a sphingosine base. This structure allows **Ceramide NG** to form dense and highly organized lipid structures within the intercellular matrix of the stratum corneum.[1] This tight packing contributes to a robust and impermeable skin barrier,





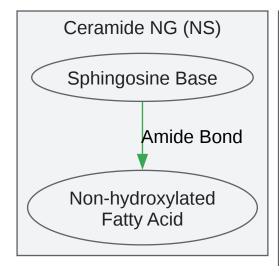


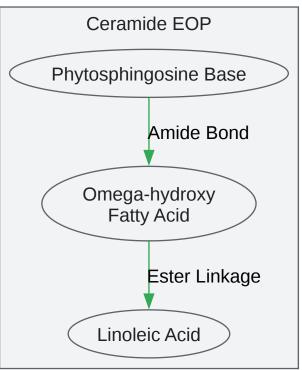
effectively shielding against external aggressors and preventing excessive water loss.[1] Its stable molecular arrangement provides long-term resilience to the skin barrier.[1]

Ceramide EOP (Ester-linked omega-hydroxy fatty acid-phytosphingosine), or Ceramide 1, possesses a unique and more complex structure. It features a very long-chain omega-hydroxy fatty acid that is ester-linked to another fatty acid, typically linoleic acid.[2][3] This extended structure is believed to play a crucial "binding" or "rivet" role, effectively linking adjacent lipid lamellae together.[2] This function is vital for the overall organization, cohesion, and flexibility of the stratum corneum.[4] The presence of linoleic acid in Ceramide EOP is also significant, as this essential fatty acid is crucial for barrier repair.[2]

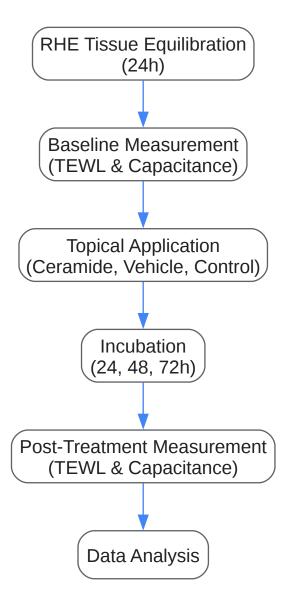
The following diagram illustrates the fundamental structural difference between a non-hydroxylated ceramide like **Ceramide NG** and an ester-linked ceramide like Ceramide EOP.



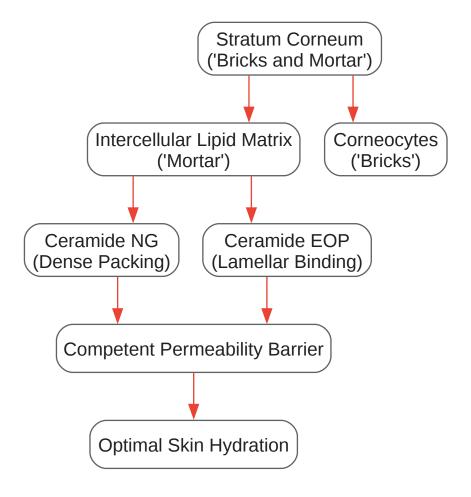












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 To cite this document: BenchChem. [functional differences between Ceramide NG and Ceramide EOP in skin hydration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014457#functional-differences-between-ceramide-ng-and-ceramide-eop-in-skin-hydration]

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